

Application Notes and Protocols for Antimicrobial Susceptibility Testing of Cefepime HCl

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Compound of Interest

Compound Name: Cefepime.HCl

Cat. No.: B16368479

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for determining the antimicrobial susceptibility of bacteria to Cefepime HCl. The protocols for broth microdilution, Kirby-Bauer disk diffusion, and gradient diffusion are outlined, adhering to the standards set by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Introduction to Cefepime Susceptibility Testing

Cefepime is a fourth-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria.[1] Accurate antimicrobial susceptibility testing (AST) is crucial for guiding clinical therapy, monitoring the emergence of resistance, and in the development of new antimicrobial agents. The primary methods for quantitative and qualitative susceptibility testing of Cefepime include broth microdilution for determining the Minimum Inhibitory Concentration (MIC), the Kirby-Bauer disk diffusion method, and the gradient diffusion method (e.g., Etest).

Data Presentation: Cefepime HCl Breakpoints

The interpretation of susceptibility testing results for Cefepime is dependent on the breakpoints established by regulatory bodies like CLSI and EUCAST. These breakpoints can vary based on the bacterial species and are periodically updated.

Minimum Inhibitory Concentration (MIC) Breakpoints (µg/mL)

Organism Group	Agency	Susceptible (S)	Susceptible - Dose Dependent (SDD) / Intermediate (I)	Resistant (R)
Enterobacterales	CLSI	≤ 2	4 - 8 (SDD)	≥ 16
	EUCAST	≤ 1	2 - 8 (I)	> 8
Pseudomonas aeruginosa	CLSI	≤ 8	16 (I)	≥ 32
	EUCAST	≤ 8	-	> 8

Data sourced from CLSI and EUCAST guidelines.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Kirby-Bauer Disk Diffusion Zone Diameter Breakpoints (mm)

Organism Group	Agency	Disk Content	Susceptible (S)	Susceptible - Dose Dependent (SDD) / Intermediate (I)	Resistant (R)
Enterobacteriales	CLSI	30 µg	≥ 25	19 - 24 (SDD)	≤ 18
	EUCAST	30 µg	≥ 24	-	< 21
Pseudomonas aeruginosa	CLSI	30 µg	≥ 18	-	≤ 14
	EUCAST	30 µg	≥ 18	-	< 18

Data sourced from CLSI and EUCAST guidelines.[\[2\]](#)[\[4\]](#)

Quality Control (QC) Recommendations

Routine testing of quality control strains is essential to ensure the accuracy and reproducibility of AST results. The following table lists the recommended QC strains and their acceptable MIC and zone diameter ranges for Cefepime.

Quality Control Strain	Agency	Cefepime MIC Range (µg/mL)	Cefepime Disk Diffusion Zone Diameter Range (mm)
Escherichia coli ATCC® 25922™	CLSI	0.06 - 0.5	29 - 35
EUCAST	0.06 - 0.25	27 - 33	
Pseudomonas aeruginosa ATCC® 27853™	CLSI	1 - 4	24 - 30
EUCAST	0.5 - 4	21 - 27	
Haemophilus influenzae ATCC® 49247™	CLSI	0.06 - 0.5	27 - 35
Streptococcus pneumoniae ATCC® 49619™	CLSI	0.12 - 0.5	28 - 35

Data sourced from CLSI and EUCAST documentation.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: Broth Microdilution for MIC Determination

This protocol describes the reference method for quantitative determination of the Cefepime MIC.

Materials:

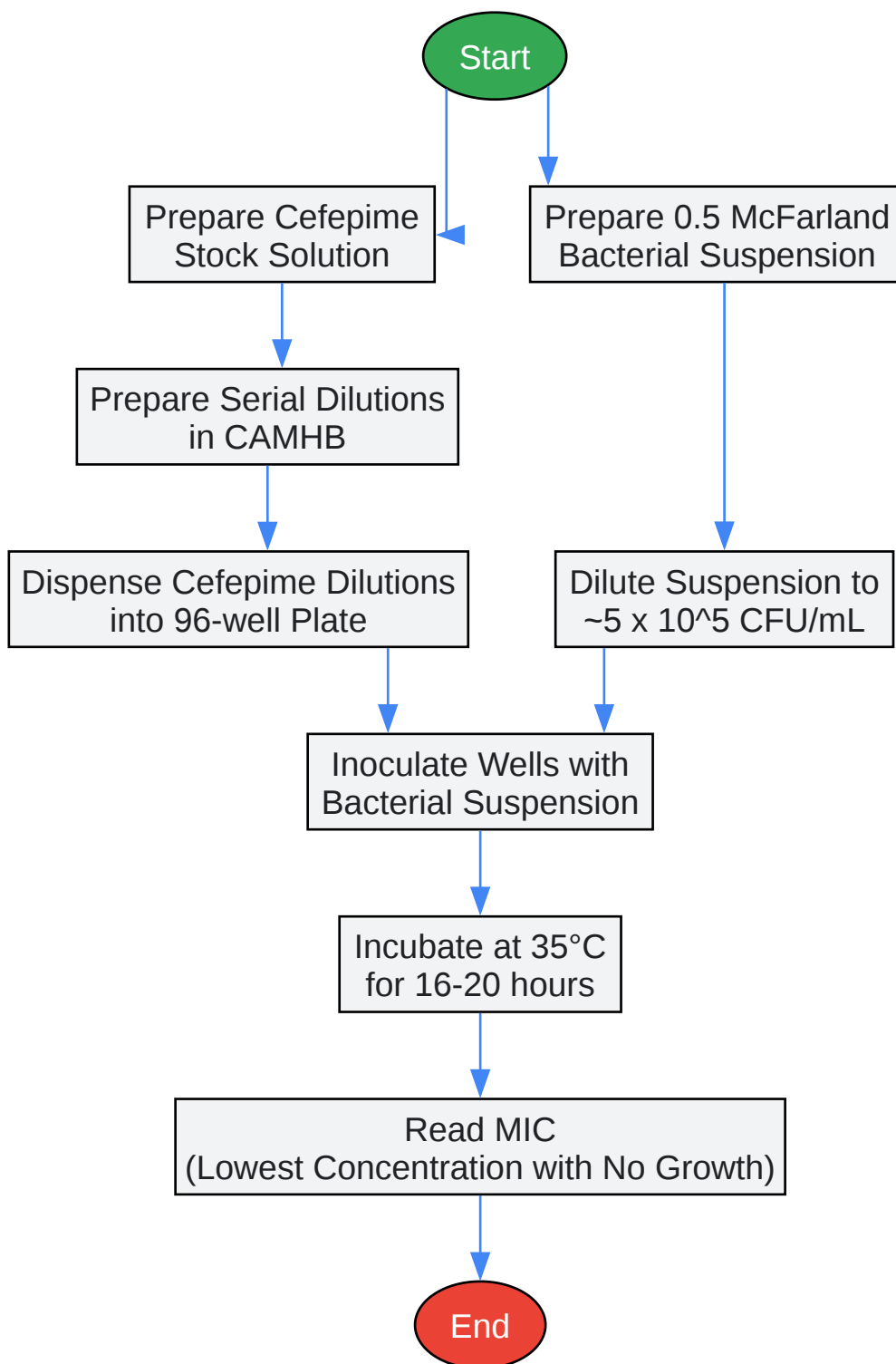
- Cefepime HCl analytical standard
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates

- Bacterial inoculum suspension equivalent to a 0.5 McFarland standard
- Sterile saline or broth for inoculum preparation
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Preparation of Cefepime Stock Solution: Prepare a stock solution of Cefepime HCl in a suitable solvent (e.g., sterile distilled water) to a known concentration.
- Preparation of Working Solutions: Perform serial two-fold dilutions of the Cefepime stock solution in CAMHB to achieve the desired final concentration range in the microtiter plate (e.g., 0.06 to 64 $\mu\text{g/mL}$).
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test organism.
 - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Inoculation of Microtiter Plates:
 - Dispense 50 μL of the appropriate Cefepime working solution into each well.
 - Include a growth control well (broth and inoculum only) and a sterility control well (broth only).
 - Add 50 μL of the final bacterial inoculum to each well (except the sterility control), resulting in a final volume of 100 μL .
- Incubation: Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.

- Reading and Interpretation: The MIC is the lowest concentration of Cefepime that completely inhibits visible growth.



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Caption: Workflow for Cefepime MIC determination by broth microdilution.

Protocol 2: Kirby-Bauer Disk Diffusion

This protocol provides a qualitative method for assessing the susceptibility of a bacterial isolate to Cefepime.

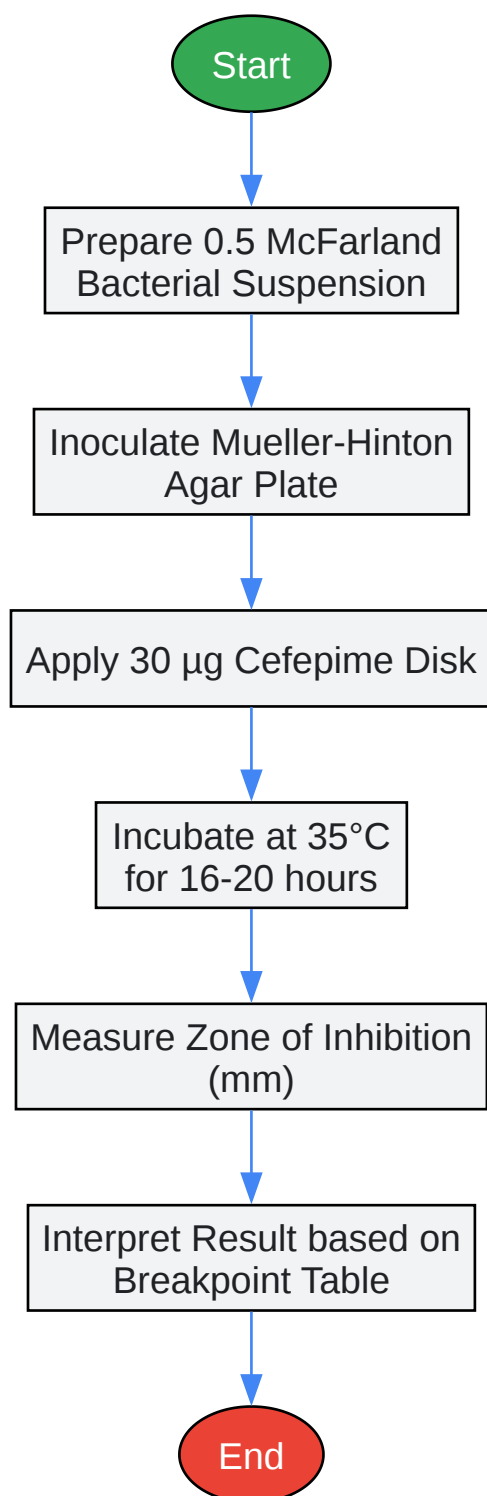
Materials:

- Cefepime antimicrobial susceptibility test disks (30 µg)
- Mueller-Hinton Agar (MHA) plates
- Bacterial inoculum suspension equivalent to a 0.5 McFarland standard
- Sterile cotton swabs
- Incubator (35°C ± 2°C)
- Ruler or caliper for measuring zone diameters

Procedure:

- Inoculum Preparation: Prepare a bacterial suspension in sterile saline or broth with a turbidity matching a 0.5 McFarland standard.
- Inoculation of MHA Plate:
 - Dip a sterile cotton swab into the standardized inoculum, removing excess fluid by pressing the swab against the inside of the tube.
 - Swab the entire surface of the MHA plate evenly in three directions, rotating the plate approximately 60 degrees after each application to ensure uniform growth.
 - Allow the plate to dry for 3-5 minutes.
- Application of Cefepime Disk:
 - Aseptically apply a 30 µg Cefepime disk to the center of the inoculated agar surface.

- Gently press the disk to ensure complete contact with the agar.
- Incubation: Invert the plate and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading and Interpretation:
 - Measure the diameter of the zone of complete growth inhibition in millimeters.
 - Interpret the results as susceptible, intermediate/susceptible-dose dependent, or resistant based on the established zone diameter breakpoints.



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Caption: Workflow for Cefepime susceptibility testing by Kirby-Bauer disk diffusion.

Protocol 3: Gradient Diffusion (Etest)

The gradient diffusion method provides a quantitative MIC value through the use of a predefined antibiotic gradient on a plastic strip.

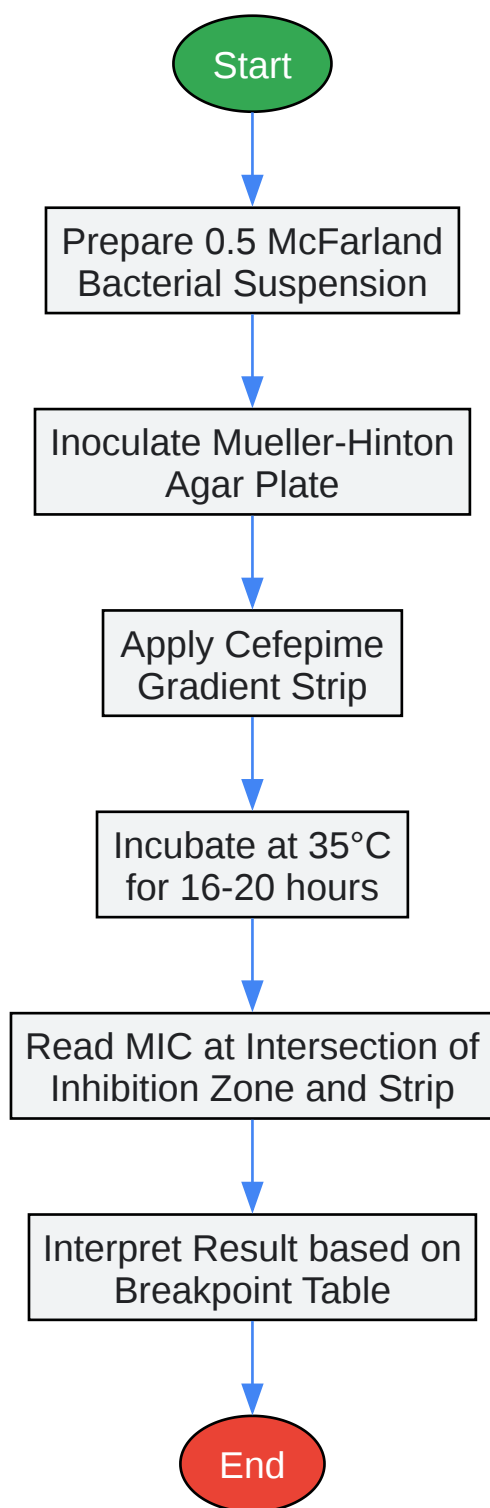
Materials:

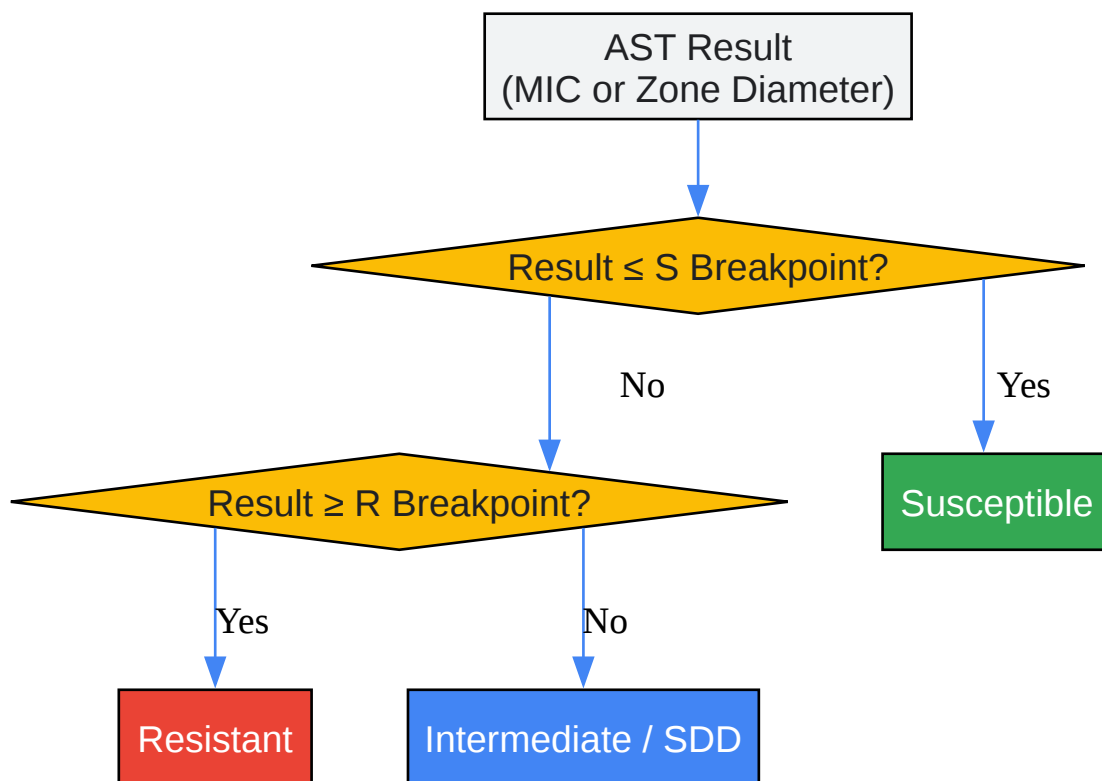
- Cefepime gradient diffusion strips (e.g., Etest)
- Mueller-Hinton Agar (MHA) plates
- Bacterial inoculum suspension equivalent to a 0.5 McFarland standard
- Sterile cotton swabs
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Inoculum Preparation: Prepare a bacterial suspension as described for the Kirby-Bauer method.
- Inoculation of MHA Plate: Inoculate the MHA plate with the standardized bacterial suspension to achieve a uniform lawn of growth. Allow the surface to dry.
- Application of Gradient Strip:
 - Aseptically apply the Cefepime gradient strip to the agar surface with the MIC scale facing upwards.
 - Ensure the entire length of the strip is in complete contact with the agar.
- Incubation: Invert the plate and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- Reading and Interpretation:
 - An elliptical zone of inhibition will form around the strip.
 - Read the MIC value at the point where the edge of the inhibition ellipse intersects the MIC scale on the strip.

- If the intersection is between two markings, read the higher value.





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